

Application Notes and Protocols for Platinum(II) Bromide

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Compound of Interest

Compound Name: *Platinum(II) bromide*

Cat. No.: *B078637*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **Platinum(II) bromide** (PtBr_2). The information is intended to ensure laboratory safety and proper application of this compound in research and development settings.

Chemical and Physical Properties

Platinum(II) bromide is a dark green to brown powder commonly used as a precursor in the synthesis of other platinum-bromide compounds and as a catalyst in various chemical reactions.^{[1][2][3]} Its key properties are summarized below.

Property	Value	Reference(s)
CAS Number	13455-12-4	[4]
Molecular Formula	PtBr ₂	[4]
Molecular Weight	354.89 g/mol	[4][5]
Appearance	Light brown to dark brown or dark green powder	[2][4][6]
Melting Point	250 °C (decomposes)	[4][6]
Density	6.65 g/cm ³	[1][4]
Solubility	Insoluble in water	[1]

Safety and Handling

Platinum(II) bromide is classified as a hazardous substance and requires careful handling to avoid exposure.[7][8] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[8][9][10]

Personal Protective Equipment (PPE)

When handling **Platinum(II) bromide**, the following PPE is mandatory:

PPE Type	Specification	Reference(s)
Eye Protection	Approved safety glasses with side shields or goggles.	[6]
Hand Protection	Chemical-resistant gloves.	[6]
Respiratory	NIOSH-approved dust respirator.	[6]
Body Protection	Protective clothing to prevent skin exposure.	[7]

Engineering Controls

To minimize inhalation exposure, work with **Platinum(II) bromide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][7] Eyewash stations and safety showers must be readily accessible in the immediate work area.[7][8]

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[6][8]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[6][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6][8]
Ingestion	Do not induce vomiting. Rinse mouth with water and drink plenty of water afterward. Seek immediate medical attention.	[6][8]

Spill and Waste Disposal

In case of a spill, avoid generating dust.[6] Small spills can be mixed with an inert absorbent material such as sand or vermiculite and swept up.[6] Place the collected material in a suitable, sealed container for disposal.[6][8] All waste materials should be disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.[7][9]

Storage Procedures

Proper storage of **Platinum(II) bromide** is crucial for maintaining its stability and preventing hazardous situations.

Storage Condition	Recommendation	Reference(s)
Container	Keep in a tightly closed container.	[6][7]
Environment	Store in a cool, dry, and well-ventilated place.	[6][7]
Incompatibilities	Avoid strong oxidizing agents, chlorine, and active metals.[6]	[6]
Conditions to Avoid	Excess heat and dust formation.[7][8]	[7][8]

Experimental Protocol: Synthesis of a Platinum-N-Heterocyclic Carbene (NHC) Complex

This protocol describes a general procedure for the synthesis of a platinum-NHC complex using **Platinum(II) bromide** as a precursor, a reaction of interest in catalysis and drug development.

Materials

- **Platinum(II) bromide** (PtBr₂)
- Imidazolium salt (NHC precursor)
- Sodium acetate (NaOAc)
- Dimethyl sulfoxide (DMSO)
- Argon or Nitrogen gas (for inert atmosphere)
- Standard glassware for air-sensitive synthesis (e.g., Schlenk flask)

- Magnetic stirrer and heating mantle

Procedure

- Inert Atmosphere: Set up the reaction under an inert atmosphere of argon or nitrogen.
- Reagent Combination: In a Schlenk flask, combine **Platinum(II) bromide**, the imidazolium salt, and sodium acetate in dimethyl sulfoxide.
- Heating: Heat the reaction mixture with stirring. The reaction temperature and time will depend on the specific NHC precursor used.
- Monitoring: Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, NMR).
- Work-up and Purification: Upon completion, the reaction mixture is cooled to room temperature. The platinum-NHC complex can be isolated and purified using standard techniques such as crystallization or column chromatography.

Diagrams

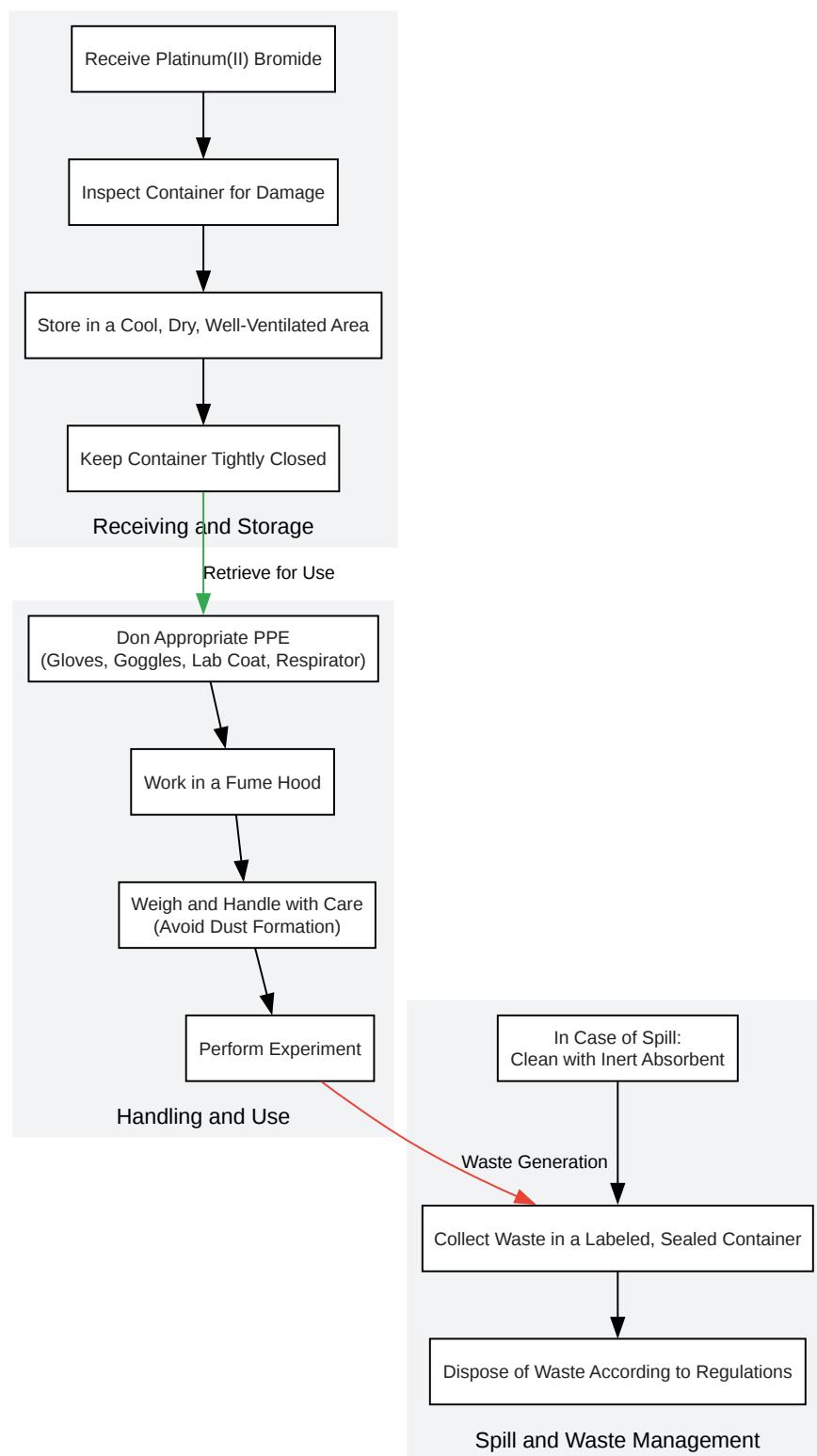


Figure 1: Safe Handling and Storage Workflow for Platinum(II) Bromide

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Caption: Workflow for safe handling and storage.

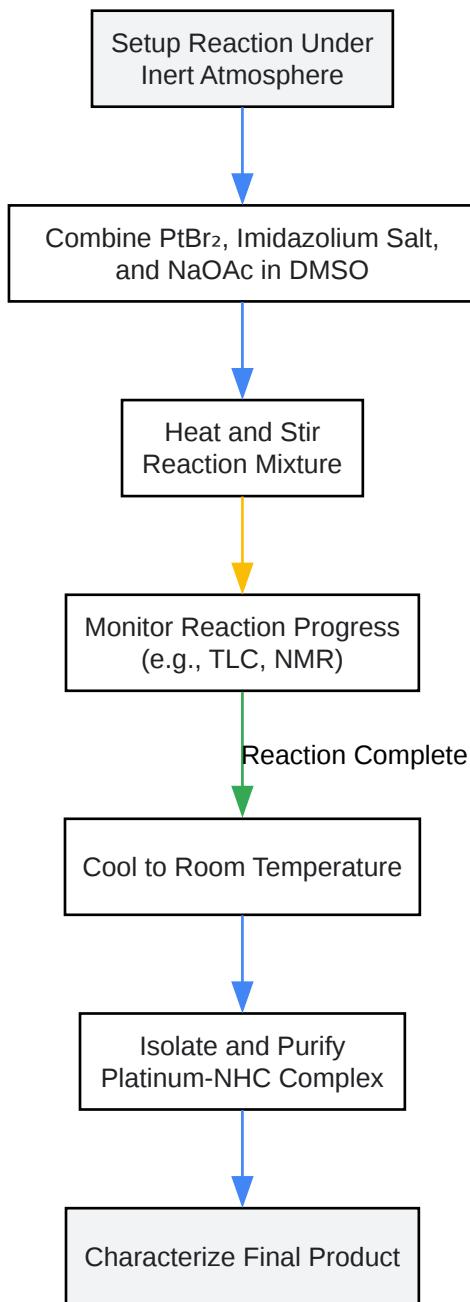


Figure 2: Experimental Workflow for Platinum-NHC Complex Synthesis

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Caption: Synthesis of a Platinum-NHC complex.

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